

Precision Characterization: 2-(3-Fluoro-5-methylphenyl)butanoic Acid

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Compound of Interest

Compound Name: 2-(3-Fluoro-5-methylphenyl)butanoic acid

Cat. No.: B13296115

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Part 1: Chemical Identity & Molecular Weight Profile

In drug discovery, the precise molecular weight (MW) is the anchor for all stoichiometric calculations, from reagent loading to pharmacokinetic dosing. For **2-(3-Fluoro-5-methylphenyl)butanoic acid**, the presence of fluorine (monoisotopic) and the specific alkyl branching requires careful differentiation between Average Molecular Weight and Monoisotopic Mass.

Structural Definition

This compound belongs to the 2-arylalkanoic acid class, sharing a scaffold homology with profen-type NSAIDs (e.g., flurbiprofen), though distinguished by an ethyl backbone extension (butanoic vs. propionic).

- IUPAC Name: **2-(3-Fluoro-5-methylphenyl)butanoic acid**
- Molecular Formula:
- SMILES: CCC(C1=CC(C)=CC(F)=C1)C(=O)O

Quantitative Mass Data

The following data is calculated using IUPAC standard atomic weights (2025 conventions).

Parameter	Value	Significance
Average Molecular Weight	196.22 g/mol	Used for molarity calculations and bulk weighing.
Monoisotopic Mass	196.0900 Da	Critical for High-Resolution Mass Spectrometry (HRMS).
Exact Mass	196.089958 Da	Theoretical baseline for mass defect analysis.
Elemental Composition	C (67.33%), H (6.68%), F (9.68%), O (16.31%)	Used for elemental analysis (CHN) validation.

Technical Insight: The 3-fluoro-5-methyl substitution pattern is a strategic medicinal chemistry motif. The fluorine atom (

) is monoisotopic, meaning the mass spectrum will not show the typical isotopic splitting seen with chlorine or bromine. However, it introduces a specific mass defect (-0.0016 Da relative to H) that is diagnostic in high-resolution analysis.

Part 2: Synthesis & Reaction Engineering[1]

To access this compound for research, a robust synthetic route is required. While carbonylation of allylarenes is a modern approach, the Pd-Catalyzed

-Arylation of esters provides the highest regioselectivity and functional group tolerance for the 3-fluoro-5-methyl motif.

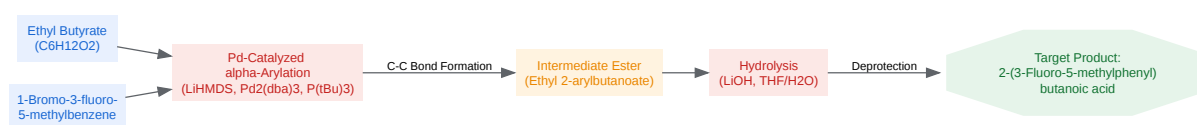
Strategic Pathway: -Arylation

This protocol utilizes a cross-coupling approach, ensuring the integrity of the fluorinated aromatic ring.

Protocol Logic:

- Precursor: Ethyl butyrate provides the 4-carbon backbone.
- Electrophile: 1-Bromo-3-fluoro-5-methylbenzene supplies the specific aryl core.
- Catalysis: A bulky phosphine ligand (e.g., or XPhos) facilitates the coupling at the sterically hindered -position.

Visualization of Synthesis Workflow



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Figure 1: Palladium-catalyzed

-arylation workflow for precise regiochemical control.

Experimental Protocol (Self-Validating System)

- Step 1 (Coupling): Charge a flame-dried flask with (1 mol%) and (2 mol%). Add toluene, ethyl butyrate (1.2 equiv), and the aryl bromide (1.0 equiv). Add LiHMDS (1.5 equiv) dropwise at 0°C to generate the enolate in situ. Heat to 80°C.
 - Checkpoint: Monitor disappearance of aryl bromide by TLC (Hexane/EtOAc 9:1).
- Step 2 (Hydrolysis): Dissolve the isolated ester in THF:Water (3:1). Add LiOH (3 equiv). Stir at RT.
 - Checkpoint: Acidify to pH 2. The product should precipitate or extract into DCM.

- Validation: The final MW must be confirmed via LC-MS (ESI-) showing a peak at 195.08 Da

Part 3: Analytical Profiling & Validation

Trustworthiness in chemical biology relies on rigorous characterization. The following spectral features confirm the structure and molecular weight.

NMR Signature (Predicted)

The

NMR spectrum provides a "fingerprint" validation of the structure.

Chemical Shift ()	Multiplicity	Integration	Assignment
12.1 ppm	Broad Singlet	1H	Carboxylic Acid (-COOH)
6.8 - 7.0 ppm	Multiplet	3H	Aromatic Ring Protons (Coupled to F)
3.45 ppm	Triplet (t)	1H	-Methine (-CH-COOH)
2.35 ppm	Singlet (s)	3H	Aryl-Methyl (-CH ₃)
1.9 - 2.1 ppm	Multiplet	2H	Methylene (-CH ₂ -) of ethyl chain
0.92 ppm	Triplet (t)	3H	Terminal Methyl (-CH ₃) of ethyl chain

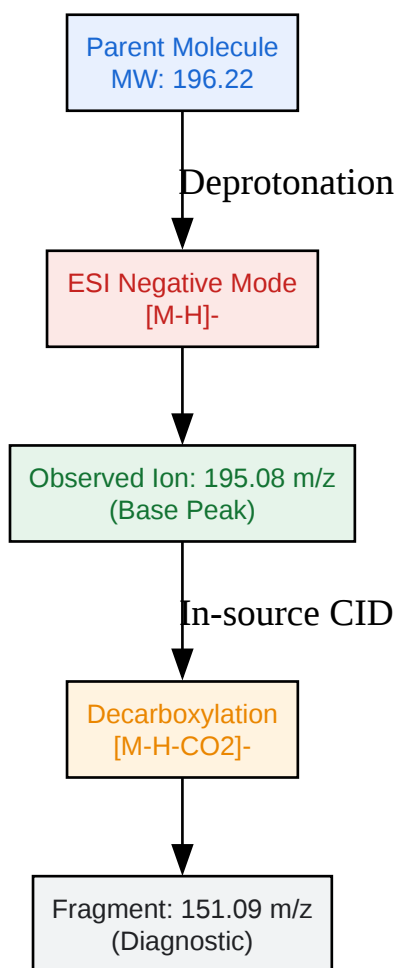
Mechanistic Note: The aromatic protons will exhibit complex splitting due to

coupling (

), typically appearing as doublets of doublets.

Mass Spectrometry Logic

For HRMS validation, the ionization pathway dictates the observed mass.



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Figure 2: ESI-MS fragmentation logic. The loss of

(44 Da) from the parent ion is the primary diagnostic transition.

Part 4: Pharmaceutical Relevance[2]

Lipophilicity & Metabolic Stability

The 3-fluoro-5-methyl substitution is not arbitrary; it is a calculated design to modulate the physicochemical profile.

- **Metabolic Blocking:** The methyl group at position 5 is susceptible to benzylic oxidation (CYP450). However, the electronic effect of the meta-fluorine atom deactivates the ring slightly, potentially extending half-life compared to the non-fluorinated analog.
- **Lipophilicity (cLogP):** Estimated at 2.8 - 3.1. This places the compound in the ideal range for oral bioavailability (Lipinski's Rule of 5), allowing passive diffusion across membranes.

Application in Research

This compound serves as a critical intermediate for:

- **Kinase Inhibitors:** As a hydrophobic tail in ATP-competitive inhibitors.
- **Neprilysin Inhibitors:** Analogs of Sacubitril where the biphenyl moiety is modified.
- **Chiral Resolution Standards:** The C2 position is stereogenic. Enantiomeric separation of this acid is often used to test novel chiral stationary phases.

References

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